

safety and handling precautions for Hafnium(IV) n-butoxide

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Compound of Interest

Compound Name: *Hafnium(IV) n-butoxide*

Cat. No.: *B8232425*

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An In-depth Technical Guide to the Safe Handling of **Hafnium(IV) n-butoxide**

An Introduction for the Modern Researcher

Hafnium(IV) n-butoxide (Hf(OBu)_4) is a metal-organic precursor indispensable in advanced materials science, particularly in the fabrication of hafnium oxide (HfO_2) thin films for next-generation semiconductor devices and high-k dielectric applications.^{[1][2]} Its utility stems from its ability to undergo controlled hydrolysis and thermal decomposition to yield high-purity metal oxides. However, the very reactivity that makes it a valuable precursor also renders it a significant laboratory hazard.

This guide moves beyond a simple recitation of safety data sheet (SDS) points. As a senior application scientist, the goal is to provide a framework of understanding—the causality behind the precautions. For professionals in research and drug development, where novel applications of such materials are constantly explored, a deep, mechanistic understanding of handling protocols is not just a matter of compliance, but a cornerstone of experimental success and personal safety. This document provides the foundational knowledge to handle **Hafnium(IV) n-butoxide** with the confidence that comes from competence.

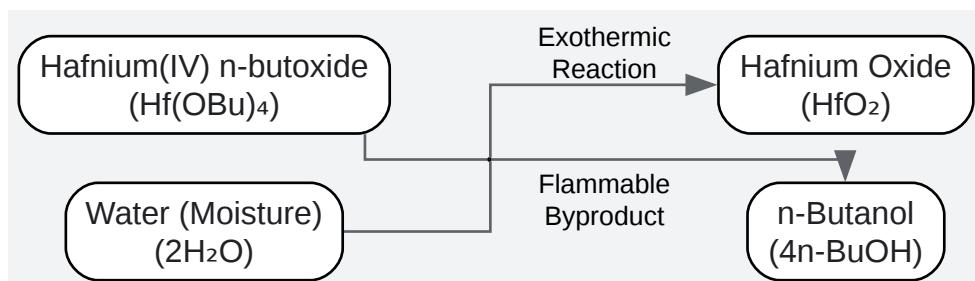
Section 1: The Core Chemical Profile and Hazard Analysis

Hafnium(IV) n-butoxide is a highly reactive, air- and moisture-sensitive liquid.^[3] Its hazardous nature is rooted in two primary characteristics: its flammability and its violent reactivity with protic sources, most notably water. Understanding these characteristics is critical to mitigating risk.

Reactivity Profile: The Hydrolysis Cascade

The central hazard of any metal alkoxide is its reaction with water. **Hafnium(IV) n-butoxide** decomposes, often vigorously, upon contact with atmospheric moisture.^[3] This is not merely a degradation of the product; it is a highly exothermic reaction that produces flammable n-butanol and hafnium oxide fumes.^[3]

The causality is clear: exposing the material to air introduces a reactant (water) that initiates an uncontrolled, heat-releasing reaction, which can then ignite the flammable n-butanol byproduct or the compound itself. This necessitates the use of inert atmosphere techniques for all handling and storage.^[4]



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Caption: Hydrolysis reaction of **Hafnium(IV) n-butoxide**.

Quantitative Data Summary

For quick reference, the key physical, chemical, and safety properties are summarized below. Data is aggregated from multiple authoritative sources for comprehensive validation.

Table 1: Physical and Chemical Properties of **Hafnium(IV) n-butoxide**

Property	Value	Source(s)
CAS Number	22411-22-9	[3] [5]
Molecular Formula	C ₁₆ H ₃₆ HfO ₄	[3] [6]
Molecular Weight	470.94 g/mol	[5] [6]
Appearance	Colorless to straw-colored liquid	[3] [5]
Boiling Point	280 - 285 °C @ 0.01 mm Hg	[3]
Flash Point	~35 °C (95 °F)	[5] [7]
Density	~1.23 - 1.32 g/mL at 25 °C	[1]

| Reactivity | Reacts slowly with moisture/water [\[1\]](#)[\[3\]](#) |

Table 2: GHS Hazard Identification

Category	Information	Source(s)
Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark), GHS08 (Health Hazard)	[3] [8]
Signal Word	Danger	[3]
Hazard Statements	H225/H226: Highly flammable liquid and vapor. H315: Causes skin irritation. H317: May cause an allergic skin reaction. H318/H319: Causes serious eye damage/irritation. H336: May cause drowsiness or dizziness. H361: Suspected of damaging fertility or the unborn child. H373: May cause damage to organs through prolonged or repeated exposure.	[3] [8]

| Precautionary | P210: Keep away from heat, sparks, open flames. P233: Keep container tightly closed. P260: Do not breathe vapors. P280: Wear protective gloves/clothing/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[\[3\]](#)[\[8\]](#) |

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering solutions are the first line of defense, supplemented by robust PPE. The choice of controls is a direct consequence of the hazards identified in Section 1.

Engineering Controls: Mandating an Inert Environment

Due to its air and moisture sensitivity, all manipulations of **Hafnium(IV) n-butoxide** must be performed under an inert atmosphere.

- Glovebox: This is the preferred method for handling and aliquoting the reagent. A glovebox provides a rigorously controlled nitrogen or argon atmosphere, physically separating the operator and the chemical from reactive air.[\[9\]](#)
- Schlenk Line/Fume Hood: For transfers or reactions, a well-maintained Schlenk line in a certified chemical fume hood is essential.[\[10\]](#) The fume hood contains any vapors released, while the Schlenk line provides the necessary vacuum and inert gas manifold to handle the air-sensitive liquid.[\[4\]](#)[\[10\]](#) All glassware must be rigorously dried (e.g., oven-dried at >120°C overnight) and cooled under vacuum or a positive pressure of inert gas before use.[\[4\]](#)

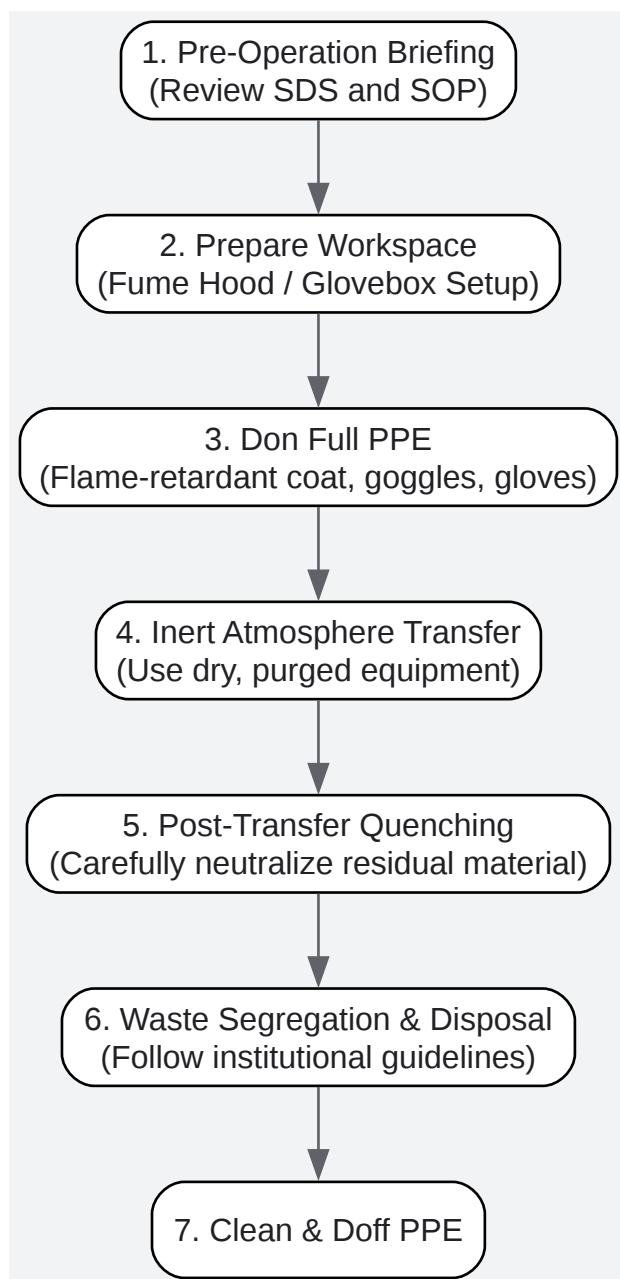
Personal Protective Equipment (PPE): A Self-Validating System

Your PPE is your last line of defense. Each component is chosen to counter a specific hazard presented by **Hafnium(IV) n-butoxide**.

- Eye Protection: Chemical splash goggles are mandatory.[\[3\]](#)[\[11\]](#) Standard safety glasses do not provide a sufficient seal against splashes or vapors. A face shield must be worn over the goggles whenever there is a significant risk of splashing or exothermic reaction.[\[12\]](#)
- Hand Protection: Use neoprene or nitrile rubber gloves.[\[3\]](#)[\[11\]](#) It is crucial to understand that disposable nitrile gloves offer limited protection against direct contact and can themselves ignite.[\[12\]](#) For larger quantities or situations with higher splash potential, consider wearing a fire-retardant glove (e.g., Nomex®) over a chemically resistant inner glove.[\[12\]](#) Always double-check glove compatibility with n-butanol, a potential solvent and byproduct.
- Body Protection: A flame-resistant lab coat is required.[\[12\]](#) Standard cotton or polyester lab coats are flammable and can exacerbate injuries in the event of a fire. Ensure the lab coat is fully buttoned.
- Footwear: Fully enclosed, chemical-resistant shoes are mandatory.[\[13\]](#)

Section 3: Standard Operating Procedures: From Receipt to Disposal

A disciplined, systematic approach is essential for handling this reagent. The following workflow provides a framework for safe manipulation.



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Sources

- 1. HAFNIUM N-BUTOXIDE CAS#: 22411-22-9 [m.chemicalbook.com]
- 2. americanelements.com [americanelements.com]
- 3. gelest.com [gelest.com]
- 4. Air-Sensitive Chemistry: Practical and Safety Considerations [fishersci.com]
- 5. Hafnium(IV) n-butoxide | Tetrabutoxyhafnium(IV) | Hf(C₄H₉O)₄ – Ereztech [ereztech.com]
- 6. Hafnium(IV) n-butoxide | C₁₆H₃₆HfO₄ | CID 10140113 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. HAFNIUM N-BUTOXIDE, CAS No. 22411-22-9 - iChemical [ichemical.com]
- 8. ereztech.com [ereztech.com]
- 9. ossila.com [ossila.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. gelest.com [gelest.com]
- 12. collections.uhsp.edu [collections.uhsp.edu]
- 13. chemistry.unm.edu [chemistry.unm.edu]
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